

Preparation of RIG012 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: RIG012
Cat. No.: B10824127

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This document provides a detailed protocol for the preparation of a stock solution of **RIG012** using dimethyl sulfoxide (DMSO). **RIG012** is a potent antagonist of the Retinoic Acid-Inducible Gene I (RIG-I) receptor, a key sensor in the innate immune system.^{[1][2][3][4]} Accurate preparation of **RIG012** stock solutions is critical for reliable and reproducible experimental results in studies investigating the RIG-I signaling pathway.

RIG012: Key Properties and Storage Recommendations

RIG012 is an antagonist of the RIG-I innate immune receptor with an IC₅₀ of 0.71 μM.^{[1][2][3][5][6][7]} It functions by blocking RIG-I-initiated signaling and the subsequent inflammatory responses, such as those induced by viral RNA.^{[1][4]}

Property	Value	Source
Molecular Weight	359.42 g/mol	[1][2]
Molecular Formula	C ₂₃ H ₂₁ NO ₃	[1][2][6]
CAS Number	2642218-43-5	[1][2][3]
Appearance	Orange to red solid	[6]
Solubility in DMSO	33.33 mg/mL (92.73 mM) to 72 mg/mL (200.32 mM)	[1][3][4]
Storage of Powder	3 years at -20°C	[1][6]
Storage of Stock Solution	1 year at -80°C in solvent; 1 month at -20°C in solvent	[1][3][6]

Note: The solubility of **RIG012** in DMSO can be affected by the purity of the DMSO. It is highly recommended to use fresh, anhydrous DMSO to ensure optimal dissolution.[1] Sonication or gentle heating to 37°C can aid in the dissolution process.[3][5]

Experimental Protocol: Preparation of a 10 mM **RIG012** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RIG012** in DMSO. Adjustments can be made to the calculations to prepare stock solutions of different concentrations.

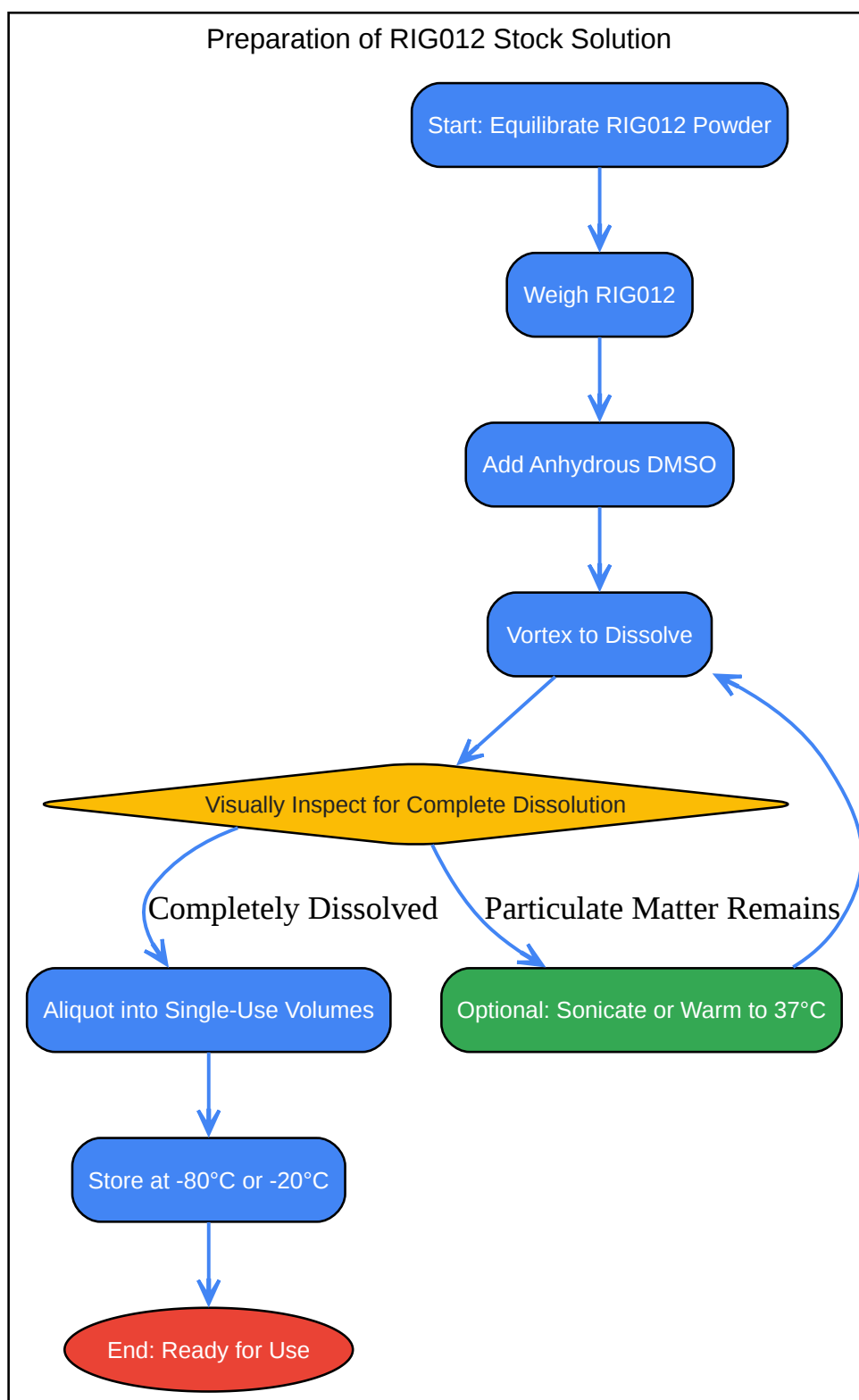
Materials:

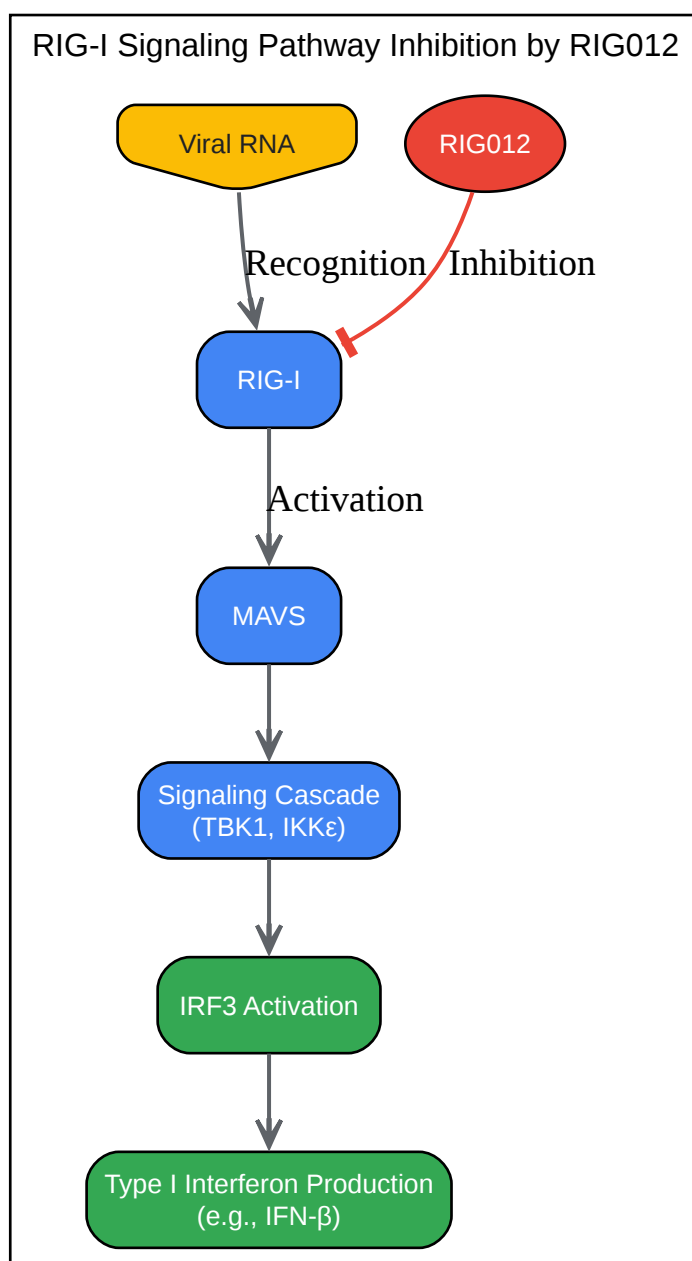
- **RIG012** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Optional: Sonicator or water bath

Procedure:

- Equilibrate **RIG012** to Room Temperature: Before opening, allow the vial of **RIG012** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- Weigh **RIG012** Powder: Carefully weigh the desired amount of **RIG012** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.59 mg of **RIG012**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $\text{Mass (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 359.42 \text{ g/mol} \times 1000 \text{ mg/g} = 3.59 \text{ mg}$
- Add DMSO: Add the calculated volume of anhydrous DMSO to the vial containing the **RIG012** powder. To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolve the Compound: Securely cap the vial and vortex thoroughly until the compound is completely dissolved. If necessary, sonicate the solution for a few minutes or gently warm it in a 37°C water bath to aid dissolution.^[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][3][6]}





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